

An In-depth Technical Guide to the Physical Properties of 2-Bromobutane-d5

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Compound of Interest

Compound Name: 2-Bromobutane-d5

Cat. No.: B15290050

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical properties of **2-Bromobutane-d5**. Due to the limited availability of specific experimental data for the deuterated species, this document presents the known physical properties of its non-deuterated counterpart, 2-Bromobutane, as a reference. It further details the standard experimental protocols for determining these properties and for ascertaining isotopic purity, a critical parameter for deuterated compounds.

Quantitative Data Summary

The physical properties of 2-Bromobutane are well-documented. These values serve as a baseline for estimating the properties of **2-Bromobutane-d5**. Deuteration typically leads to a slight increase in molecular weight, density, boiling point, and refractive index compared to the non-deuterated analogue.

Physical Property	2-Bromobutane (Non-deuterated)	2-Bromobutane-d5 (Deuterated)
CAS Number	78-76-2[1][2]	304700-80-9[3]
Molecular Formula	C4H9Br[4]	C4D5H4Br[3]
Molecular Weight	137.02 g/mol [1][5]	142.049 g/mol [3]
Appearance	Colorless to pale-yellow liquid with a pleasant odor.[4][6][7]	Expected to be a colorless liquid
Boiling Point	91 °C[1][8]	Data not available
Melting Point	-112 °C[2][4]	Data not available
Density	1.255 g/mL at 25 °C[1][8]	Data not available
Refractive Index	n _{20/D} 1.437[1]	Data not available
Solubility	Insoluble in water.[4] Miscible with alcohol and ether.[9]	Expected to be insoluble in water
Isotopic Purity	Not Applicable	>97% is generally expected for commercially available deuterated compounds.[10]

Experimental Protocols

Detailed methodologies for the determination of key physical and chemical properties are outlined below. These are standard procedures applicable to the characterization of liquid organic compounds like **2-Bromobutane-d5**.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.

Methodology: Distillation Method

- **Apparatus Setup:** A simple distillation apparatus is assembled, consisting of a round-bottom flask, a distillation head with a thermometer, a condenser, and a receiving flask.

- **Sample Preparation:** The **2-Bromobutane-d5** sample is placed in the round-bottom flask along with a few boiling chips to ensure smooth boiling.
- **Heating:** The flask is gently heated.
- **Temperature Reading:** The temperature is recorded when the liquid is boiling and a steady stream of distillate is collected. This temperature is the boiling point at the recorded atmospheric pressure.

Determination of Density

Density is the mass per unit volume of a substance.

Methodology: Pycnometer Method

- **Pycnometer Calibration:** A pycnometer (a flask with a specific volume) is cleaned, dried, and weighed empty. It is then filled with a reference liquid of known density (e.g., deionized water) at a specific temperature, and weighed again to determine its exact volume.
- **Sample Measurement:** The pycnometer is emptied, dried, and filled with **2-Bromobutane-d5** at the same temperature.
- **Weighing:** The filled pycnometer is weighed.
- **Calculation:** The density of the sample is calculated by dividing the mass of the sample by the volume of the pycnometer.

Determination of Refractive Index

The refractive index is a measure of how much the path of light is bent, or refracted, when entering a material.

Methodology: Abbe Refractometer

- **Calibration:** The Abbe refractometer is calibrated using a standard liquid with a known refractive index.

- **Sample Application:** A few drops of the **2-Bromobutane-d5** sample are placed on the prism of the refractometer.
- **Measurement:** The instrument is adjusted to bring the dividing line between the light and dark fields into sharp focus at the crosshairs of the eyepiece.
- **Reading:** The refractive index is read directly from the instrument's scale. The temperature is also recorded as the refractive index is temperature-dependent.

Determination of Isotopic Purity

Isotopic purity is a measure of the percentage of the compound that contains the desired isotope (deuterium in this case).

Methodology 1: Nuclear Magnetic Resonance (NMR) Spectroscopy

- **^1H NMR (Proton NMR):** This technique can be used to determine the degree of deuteration by observing the reduction in the intensity of proton signals at the sites of deuteration.[\[11\]](#) The isotopic purity is calculated by comparing the integration of the residual proton signals in the deuterated compound to the corresponding signals in a non-deuterated standard.
- **^2H NMR (Deuterium NMR):** This method directly observes the deuterium nuclei, providing a more direct measure of the presence and location of deuterium atoms in the molecule. It is particularly useful for highly deuterated compounds where residual proton signals may be too weak for accurate quantification.[\[12\]](#)

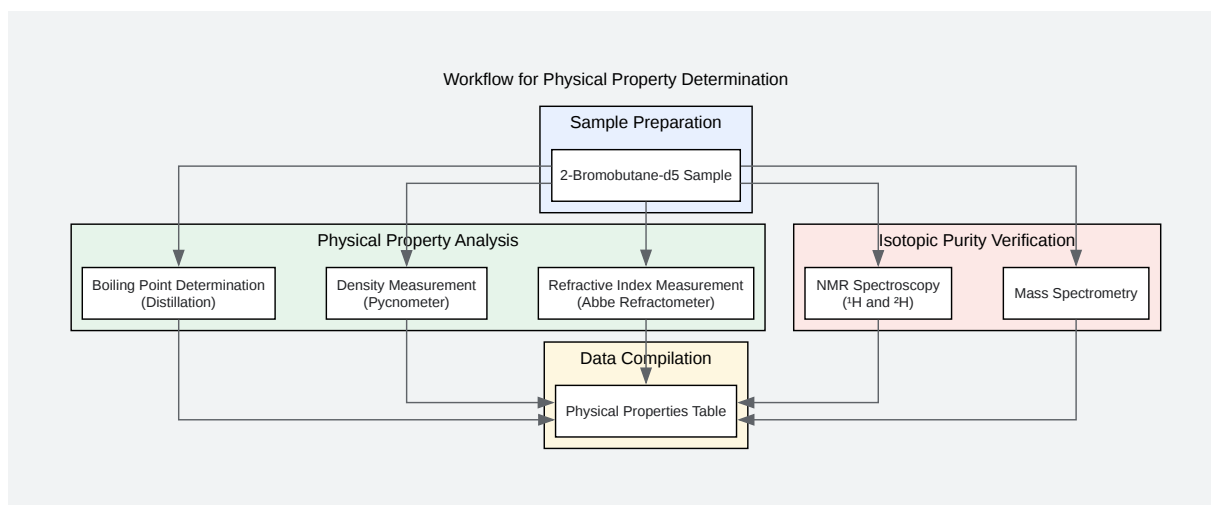
Methodology 2: Mass Spectrometry (MS)

- **Sample Introduction and Ionization:** The **2-Bromobutane-d5** sample is introduced into the mass spectrometer and ionized.
- **Mass Analysis:** The mass-to-charge ratio (m/z) of the resulting ions is measured.
- **Isotopic Distribution:** The mass spectrum will show a distribution of ions corresponding to molecules with different numbers of deuterium atoms.
- **Purity Calculation:** The isotopic purity is determined by comparing the relative abundance of the ion peak corresponding to the fully deuterated molecule to the peaks of partially

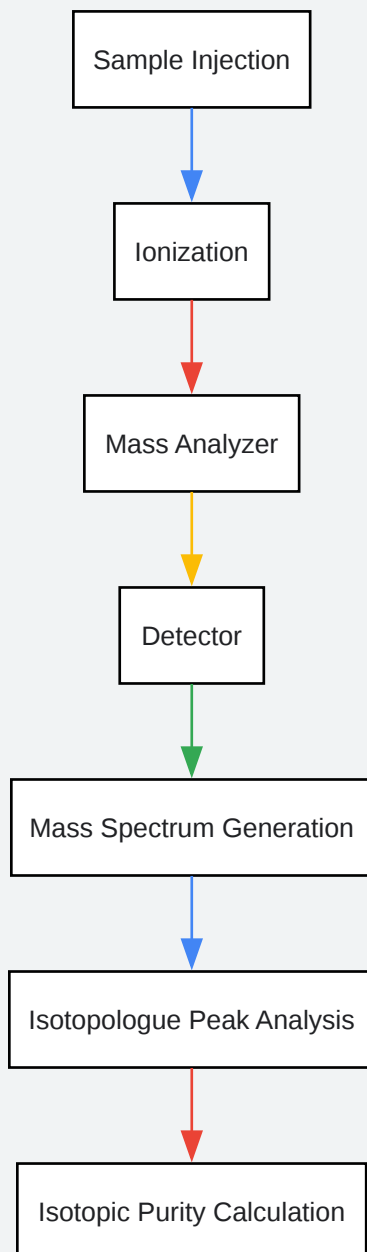
deuterated or non-deuterated molecules.[\[13\]](#)[\[14\]](#) High-resolution mass spectrometry can provide accurate mass measurements to resolve and quantify the different isotopologues.
[\[13\]](#)

Mandatory Visualizations

The following diagrams illustrate key experimental and logical workflows for the characterization of **2-Bromobutane-d5**.



Isotopic Purity Determination via Mass Spectrometry



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